

An In-depth Technical Guide to 1-Phenyl-1H-pyrazole-4-carboxylic Acid

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Compound of Interest

Compound Name: 1-Phenyl-1H-pyrazole-4-carboxylic acid

Cat. No.: B073201

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Introduction

1-Phenyl-1H-pyrazole-4-carboxylic acid is a heterocyclic organic compound featuring a pyrazole ring substituted with a phenyl group at the first position and a carboxylic acid group at the fourth position. This molecule serves as a crucial building block in the synthesis of a wide array of biologically active compounds and advanced materials.^[1] Its structural framework is a privileged scaffold in medicinal chemistry, frequently utilized in the development of novel therapeutic agents.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, synthesis protocols, and biological significance, tailored for professionals in research and drug development.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **1-Phenyl-1H-pyrazole-4-carboxylic acid** are summarized below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

Table 1: General and Chemical Identifiers

Property	Value	Source(s)
IUPAC Name	1-phenylpyrazole-4-carboxylic acid	[3]
Synonyms	1-Phenyl-1H-pyrazole-4-carboxylic acid	[3]
CAS Number	1134-50-5	[1] [4]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[1] [3] [4]
Molecular Weight	188.18 g/mol	[3] [4]
Appearance	Off-white solid	[1]
SMILES String	OC(=O)c1cnn(c1)-c2ccccc2	
InChI Key	ZROILLPDIUNLSE-UHFFFAOYSA-N	[3]

Table 2: Physicochemical Data

Property	Value	Source(s)
Melting Point	222-227 °C	
	96-97 °C	[5]
Boiling Point	No data available	[6]
Purity	≥ 95% (HPLC), 97%, 99%	[1] [4] [7] [8]

Note: A significant discrepancy exists in the reported melting points across different suppliers, which may be due to different crystalline forms or measurement conditions.

Table 3: Spectroscopic Data Summary

Technique	Description	Source(s)
¹³ C NMR	Data available in spectral databases for structural confirmation.	[3]
Mass Spectrometry	GC-MS data is available, confirming the molecular weight and fragmentation pattern.	[3]

Synthesis and Experimental Protocols

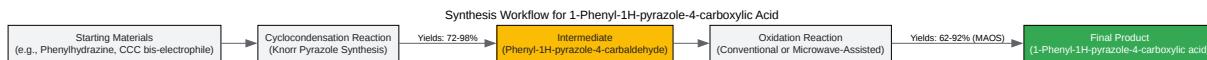
The synthesis of **1-Phenyl-1H-pyrazole-4-carboxylic acid** and its derivatives can be achieved through several methods. Microwave-Assisted Organic Synthesis (MAOS) has emerged as a highly efficient technique compared to conventional heating.

Experimental Protocol: Microwave-Assisted Synthesis

This protocol describes the oxidation of a phenyl-1H-pyrazole-4-carbaldehyde precursor to the target carboxylic acid, comparing conventional and microwave-assisted methods.[\[2\]](#)

- Objective: To achieve a high-yield synthesis of **1-Phenyl-1H-pyrazole-4-carboxylic acid** derivatives with reduced reaction times.[\[2\]](#)
- Conventional Method: The oxidation reaction is performed by heating the carbaldehyde precursor at 80°C for 1 hour, yielding the product in a range of 48-85%.[\[2\]](#)
- Microwave-Assisted Method (MAOS):
 - The corresponding phenyl-1H-pyrazole-4-carbaldehyde is placed in a suitable reaction vessel.
 - The reaction is conducted in a microwave reactor at 80°C for 2 minutes with a power of 150 W.[\[2\]](#)
 - This method significantly reduces the reaction time and improves the yield to a range of 62-92%.[\[2\]](#)

- Work-up and Characterization: The final product is typically purified through simple work-up procedures without the need for chromatographic separation. The structure and purity are confirmed using spectroscopic techniques, including Infrared (IR) spectroscopy, Mass Spectrometry (MS), and Nuclear Magnetic Resonance (^1H and ^{13}C NMR).[2]



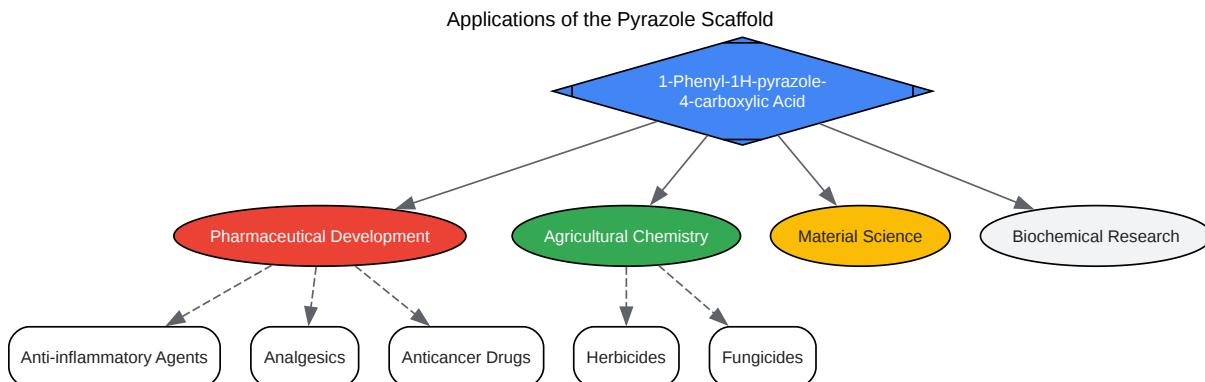
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General synthetic route to **1-Phenyl-1H-pyrazole-4-carboxylic acid**.

Biological and Pharmacological Relevance

The pyrazole nucleus is a cornerstone in the design of therapeutic agents due to its wide spectrum of biological activities.[9][10] Derivatives of pyrazole carboxylic acid are investigated for numerous pharmacological applications.

- Anti-inflammatory and Analgesic: The compound is used in the design of novel anti-inflammatory and analgesic drugs, potentially offering therapeutic benefits with fewer side effects.[1]
- Antimicrobial and Antifungal: Various pyrazole derivatives have demonstrated significant activity against bacteria and fungi.[9]
- Anticancer: The pyrazole scaffold is present in molecules investigated for their potent activity against various cancer cell lines.[9]
- Agrochemicals: This compound serves as a key building block in the synthesis of modern herbicides and fungicides, contributing to crop protection.[1]
- Material Science: It is also explored for its utility in creating advanced polymers and coatings with enhanced durability.[1]



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